

Technical Guide: Physicochemical Profile & Handling of (R)-3-Aminohexan-1-ol

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Compound of Interest

Compound Name: (R)-3-Aminohexan-1-ol

Cat. No.: B11750347

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Executive Summary

(R)-3-Aminohexan-1-ol is a critical chiral amino alcohol building block used in the synthesis of pharmaceutical intermediates, particularly for HIV protease inhibitors and novel antimicrobial agents. Its bifunctionality (primary alcohol and chiral primary amine) makes it a versatile but chemically sensitive scaffold.

This guide addresses a common gap in commercial literature: the specific thermodynamic properties required for process scaling. While often sold as the stable hydrochloride salt, the free base is the active species in nucleophilic substitutions and condensations. Accurate knowledge of its boiling point and melting point is essential to prevent thermal decomposition during isolation.

Physicochemical Data Profile

The following data aggregates experimental values and authoritative predictions. Note that while the hydrochloride salt is the standard storage form, the free base data is critical for distillation and reaction planning.

Table 1: Thermodynamic & Physical Properties

Property	(R)-3-Aminohexan-1-ol (Free Base)	(R)-3-Aminohexan-1-ol HCl (Salt)
CAS Number	68889-61-2 (Generic/Racemate)	68889-63-4 (R-Isomer)
Physical State	Waxy Solid or Viscous Liquid	White Crystalline Powder
Melting Point	68–70 °C [1]	Solid (Dec. >150 °C estimated)*
Boiling Point	108–110 °C @ 15 Torr [1]	N/A (Decomposes)
Predicted BP (Atm)	~225–230 °C (Theoretical)	N/A
Density	0.907 ± 0.06 g/cm ³ (Predicted)	N/A
pKa	~16 (OH), ~10.5 (NH ₂ - Conj. [1] Acid)	N/A
Solubility	Polar organics (MeOH, DCM), Water	Water, Methanol

*Note: Specific melting point data for the chiral salt is rarely reported in open literature; values for similar amino alcohol salts typically range from 140–180 °C. In-house DSC determination is recommended for critical quality attributes (CQA).

Technical Analysis & Implications

Thermal Instability & Distillation

The boiling point of the free base (108–110 °C at 15 Torr) indicates a high enthalpy of vaporization due to intermolecular hydrogen bonding.

- Risk: Attempting to distill at atmospheric pressure would require temperatures exceeding 200 °C, leading to oxidative degradation (browning) and potential intramolecular cyclization to form oxazines.
- Directive: Always perform isolation under high vacuum (<10 Torr) to keep the pot temperature below 120 °C.

Stereochemical Integrity

(R)-3-Aminohexan-1-ol is an enantiomer. While the boiling point of the enantiomer is identical to the racemate in an achiral environment, the melting point can differ.

- Racemate MP: 68–70 °C.^[2]
- Enantiomer MP: Pure enantiomers often melt at higher temperatures than their racemates (if the racemate is a solid solution) or lower (if the racemate is a compound). Given the structural analogy to 6-amino-1-hexanol (MP 54-58 °C), the reported 68-70 °C range is consistent with a solid state stabilized by hydrogen bonding.

Handling Precautions

- Hygroscopicity: The free base is highly hygroscopic. Absorption of water depresses the melting point, turning the waxy solid into a viscous oil.
- Carbamate Formation: Primary amines react avidly with atmospheric CO₂. Exposure to air will form carbamate salts, appearing as a white crust on the material. Store under Argon/Nitrogen.

Experimental Protocols

Workflow 1: Isolation of Free Base from Hydrochloride Salt

Objective: Release the reactive free base for a subsequent coupling reaction.

- Dissolution: Suspend 10.0 g of **(R)-3-Aminohexan-1-ol** HCl in 50 mL of Dichloromethane (DCM). Note: The salt will not dissolve fully.
- Neutralization: Cool to 0 °C. Slowly add 1.1 equivalents of 2M NaOH or saturated NaHCO₃ solution. Stir vigorously for 30 minutes.
 - Checkpoint: The solid should dissolve/disappear as the free base partitions into the organic layer.
- Phase Separation: Separate the organic layer. Extract the aqueous layer 2x with DCM.

- Drying: Dry combined organics over anhydrous Na_2SO_4 (Magnesium sulfate can sometimes bind amino alcohols).
- Concentration: Remove solvent under reduced pressure (Rotovap) at $<40^\circ\text{C}$.
- Purification (Optional): If high purity is required, Kugelrohr distillation at 110°C / 15 Torr is the gold standard.

Workflow 2: Recrystallization of the Salt

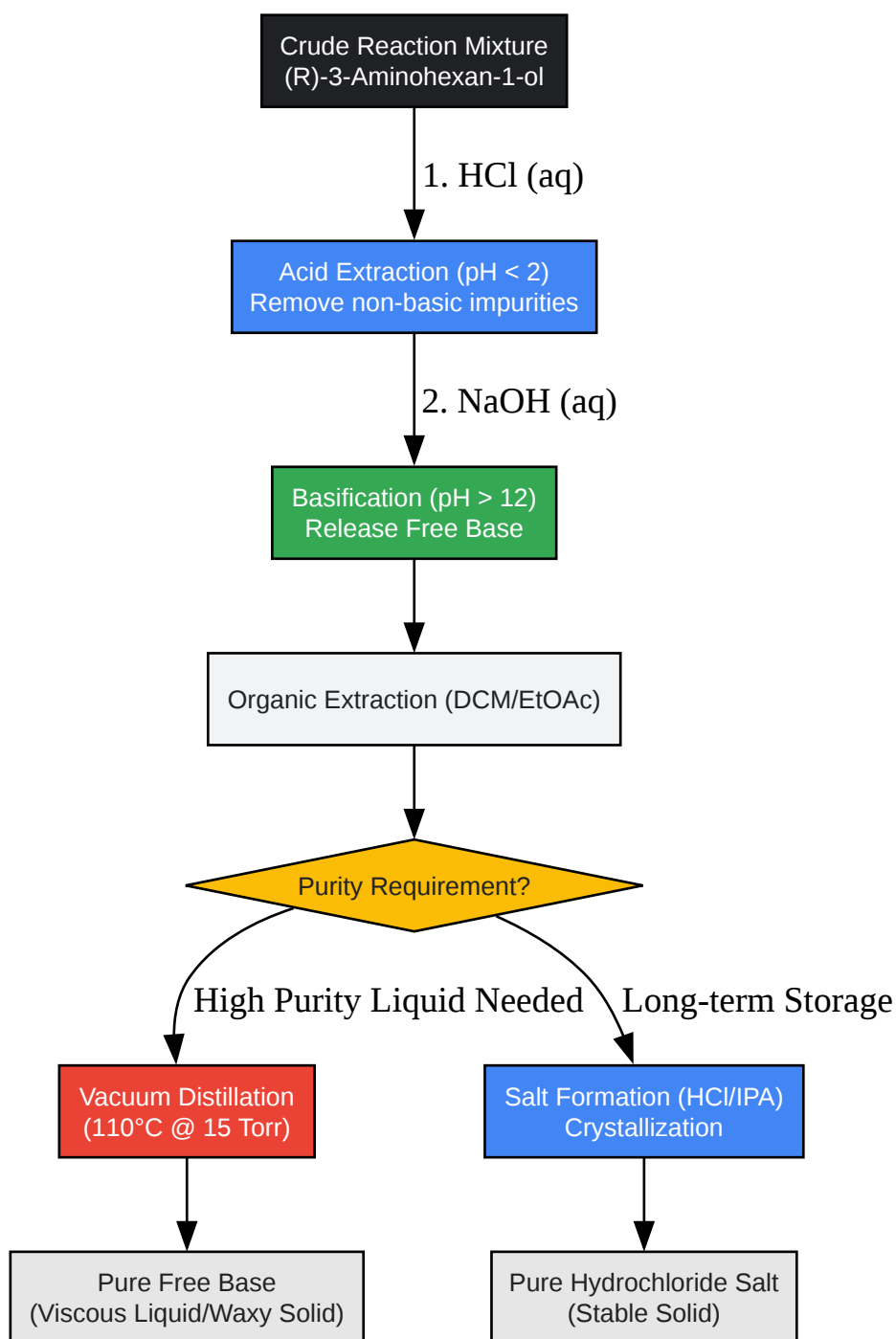
Objective: Upgrade enantiomeric excess (ee) or chemical purity.

- Solvent System: Isopropanol (IPA) or Ethanol/Ether.
- Procedure: Dissolve crude salt in minimum hot IPA. Allow to cool slowly to room temperature, then refrigerate at 4°C .
- Filtration: Collect crystals under inert atmosphere to prevent moisture uptake.

Process Visualization

Diagram 1: Isolation & Purification Logic

This workflow illustrates the decision-making process for handling the compound based on its physical state and purity requirements.

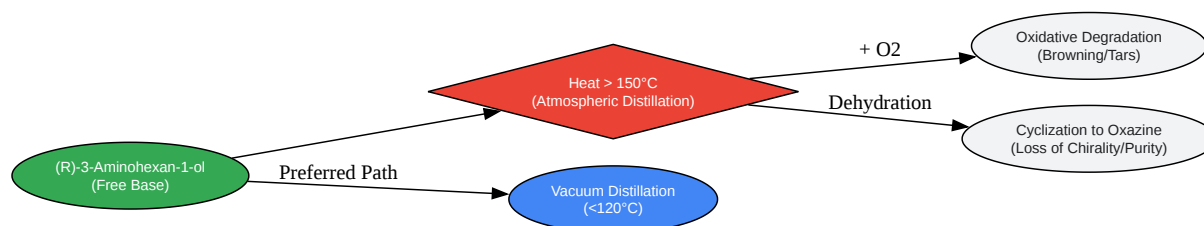


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Caption: Logical workflow for the isolation of **(R)-3-Aminohexan-1-ol**, prioritizing thermal stability.

Diagram 2: Thermal Stability & Degradation Pathways

Understanding the limits of the molecule during heating (Distillation).



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Caption: Thermal risk assessment highlighting the necessity of vacuum processing to avoid degradation.

References

- PubChem. (2023). Compound Summary for CID 21883780: 3-Aminohexan-1-ol. National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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